

# In-depth Technical Guide: 1-(3-Aminophenyl)ethane-1,2-diol

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## Compound of Interest

Compound Name: 1-(3-Aminophenyl)ethane-1,2-diol

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An Examination of a Versatile Small Molecule Scaffold

## Abstract

**1-(3-Aminophenyl)ethane-1,2-diol** is a chemical compound with potential applications in research and as a building block in organic synthesis. This guide provides a summary of its known properties. However, a comprehensive review of scientific literature and patent databases reveals a notable absence of detailed information regarding its specific discovery, historical development, and biological activity. While commercially available, its use in documented research applications appears to be limited. This document compiles the available chemical data and outlines a plausible synthetic approach based on established chemical principles, acknowledging the lack of specific experimental protocols in the public domain.

## Introduction

**1-(3-Aminophenyl)ethane-1,2-diol** is classified as a versatile small molecule scaffold, suggesting its potential utility in the synthesis of more complex molecules.<sup>[1]</sup> Its structure, featuring an aminophenyl group and a vicinal diol, presents multiple functional groups that can be targeted for chemical modification. Despite its availability from various chemical suppliers, detailed scientific reports on its synthesis, characterization, and application are scarce.

## Chemical and Physical Properties

A summary of the fundamental properties of **1-(3-Aminophenyl)ethane-1,2-diol** is presented in Table 1. This data is primarily sourced from chemical supplier databases.

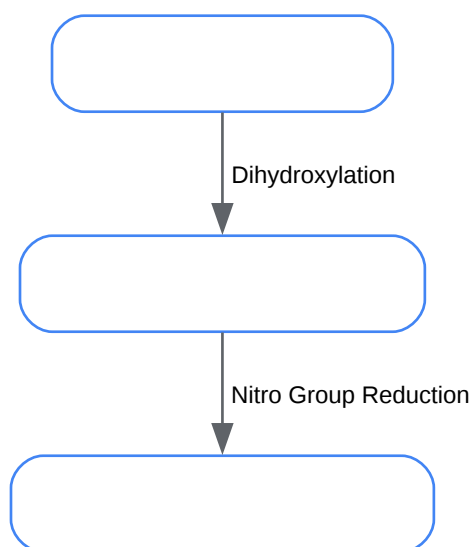
Table 1: Physicochemical Properties of **1-(3-Aminophenyl)ethane-1,2-diol**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	153.18 g/mol	[1]
CAS Number	112534-31-3	[1]
Appearance	Not specified in available literature	-
Melting Point	Not specified in available literature	-
Boiling Point	Not specified in available literature	-
Solubility	Not specified in available literature	-

## Putative Synthetic Pathway

While no specific, detailed experimental protocol for the synthesis of **1-(3-Aminophenyl)ethane-1,2-diol** has been found in the reviewed literature, a logical synthetic route can be proposed. This pathway involves the reduction of a corresponding nitro-substituted precursor. This common strategy in organic chemistry is often employed for the synthesis of aromatic amines.

A potential logical workflow for the synthesis is illustrated in the following diagram.



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Caption: Proposed synthetic workflow for **1-(3-Aminophenyl)ethane-1,2-diol**.

## Step 1: Dihydroxylation of 1-(3-Nitrophenyl)ethanone

The synthesis would likely commence with the dihydroxylation of a suitable precursor such as 1-(3-nitrophenyl)ethanone. This transformation can be achieved using various oxidizing agents, such as osmium tetroxide or potassium permanganate under controlled conditions, to introduce the two hydroxyl groups to the ethanone side chain.

## Step 2: Reduction of the Nitro Group

The subsequent and final step would involve the selective reduction of the nitro group on the phenyl ring to an amino group. This is a standard transformation in organic synthesis and can be accomplished using a variety of reducing agents, such as catalytic hydrogenation (e.g., H<sub>2</sub> with a palladium, platinum, or nickel catalyst) or chemical reducing agents like tin(II) chloride in acidic medium or sodium dithionite.

## Discovery and History

Exhaustive searches of scientific databases and historical chemical literature did not yield any specific information regarding the initial discovery or the historical development of **1-(3-Aminophenyl)ethane-1,2-diol**. The compound is listed in the catalogs of several chemical

suppliers, indicating its synthesis for research and development purposes, but its origins are not documented in readily accessible sources.

## Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **1-(3-Aminophenyl)ethane-1,2-diol**. No studies have been identified that investigate its pharmacological properties, potential therapeutic applications, or any interactions with biological signaling pathways.

## Conclusion

**1-(3-Aminophenyl)ethane-1,2-diol** remains a chemical entity with limited documented scientific exploration. While its structure suggests potential as a scaffold in medicinal chemistry and materials science, the absence of published research on its synthesis, properties, and biological effects restricts its current utility to that of a commercially available building block. Further investigation is required to elucidate its chemical reactivity and potential applications. Researchers and drug development professionals interested in this molecule would need to undertake foundational research to establish its synthetic protocols and characterize its biological profile.

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## References

- 1. 1-(3-Aminophenyl)ethane-1,2-diol | 112534-31-3 | MEA53431 [biosynth.com]
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